

dealing with low solubility of atractyloside potassium salt in buffers

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Compound of Interest

Compound Name: *atractyloside potassium salt*

Cat. No.: *B605678*

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Technical Support Center: Atractyloside Potassium Salt

This guide provides researchers, scientists, and drug development professionals with technical support for handling the low solubility of **Atractyloside Potassium Salt** in experimental buffers.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of Atractyloside Potassium Salt?

For high-concentration stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent.^{[1][2][3][4][5]} It is advisable to use fresh, moisture-free DMSO, as absorbed moisture can reduce the compound's solubility.^[1] For working solutions, aqueous buffers like saline or PBS can be used, often by diluting a high-concentration DMSO stock.

Q2: My Atractyloside Potassium Salt is not dissolving in my aqueous buffer. What can I do?

If you encounter solubility issues in aqueous buffers, consider the following troubleshooting steps:

- Prepare a Primary Stock in DMSO: First, dissolve the compound in DMSO at a high concentration (e.g., 100-250 mg/mL).^{[1][3]}

- Gentle Heating: Gently warm the solution. The solubility in water increases with temperature, with a maximum solubility of approximately 25 mg/mL at 40°C.[6] For other solutions, warming to 37°C for a short period may help.[4]
- Sonication: Use an ultrasonic bath to aid dissolution.[3][4] This can be particularly effective for preparing solutions in both DMSO and water.[3]
- Serial Dilution: Dilute the high-concentration DMSO stock into your aqueous experimental buffer to achieve the final desired concentration. This ensures the compound is already in solution before being introduced to the less-favorable aqueous environment.

Q3: What is the solubility of **Atractyloside Potassium Salt** in common solvents?

The solubility can vary slightly between batches. It is highly soluble in DMSO and has moderate solubility in water and ethanol.[1][2]

Q4: How should I store stock solutions of **Atractyloside Potassium Salt**?

To maintain stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. [1] Store these aliquots at -20°C for short-term (months) or -80°C for long-term (up to a year or more) storage.[1][3][7]

Q5: What is the primary mechanism of action for Atractyloside?

Atractyloside is a potent and specific inhibitor of the mitochondrial ADP/ATP carrier (also known as the Adenine Nucleotide Translocator, ANT).[1][3][7] This carrier is responsible for exchanging ADP and ATP across the inner mitochondrial membrane, a critical step in cellular energy metabolism.[7]

Data Presentation

Table 1: Solubility of **Atractyloside Potassium Salt** in Various Solvents

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes	Citations
Water	20 mg/mL	~24.9 mM	A clear, very faint yellow solution is formed.	[6] [8] [9]
Water (at 40°C)	~25 mg/mL	~31.1 mM	Maximum solubility is achieved with gentle heating.	[6]
Water	66.67 - 100 mg/mL	83.0 - 124.5 mM	Requires sonication to achieve higher concentrations.	[2] [3]
DMSO	> 37.05 mg/mL	> 46.1 mM	May require gentle warming (37°C) and sonication.	[4]
DMSO	100 - 250 mg/mL	124.5 - 311.3 mM	Use fresh, anhydrous DMSO. Sonication may be needed.	[1] [2] [3]
Ethanol	100 mg/mL	~124.5 mM	-	[1]
Saline (0.9% NaCl)	100 mg/mL	~124.5 mM	Mix evenly to create a clear solution for immediate use.	[2]
PBS	50 mg/mL	~62.3 mM	Requires sonication to achieve a clear solution.	[3]

Note: The molecular weight of **Atractyloside Potassium Salt** ($C_{30}H_{44}K_2O_{16}S_2$) is approximately 803.0 g/mol .[\[6\]](#)

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

Objective: To prepare a stable, high-concentration stock solution of **Atractyloside Potassium Salt** for long-term storage and subsequent dilution.

Materials:

- **Atractyloside Potassium Salt** powder
- Anhydrous (fresh) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Methodology:

- Weigh the desired amount of **Atractyloside Potassium Salt** powder in a suitable container.
- Add the required volume of anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL stock, add 10 μ L of DMSO for every 1 mg of powder).
- Vortex the mixture thoroughly for 1-2 minutes.
- If the powder is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.
- Optional: If solubility issues persist, warm the solution briefly at 37°C for 10 minutes and repeat sonication.[\[4\]](#)

- Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of an Aqueous Working Solution from a DMSO Stock

Objective: To prepare a ready-to-use working solution in an aqueous buffer for cell-based assays or other experiments.

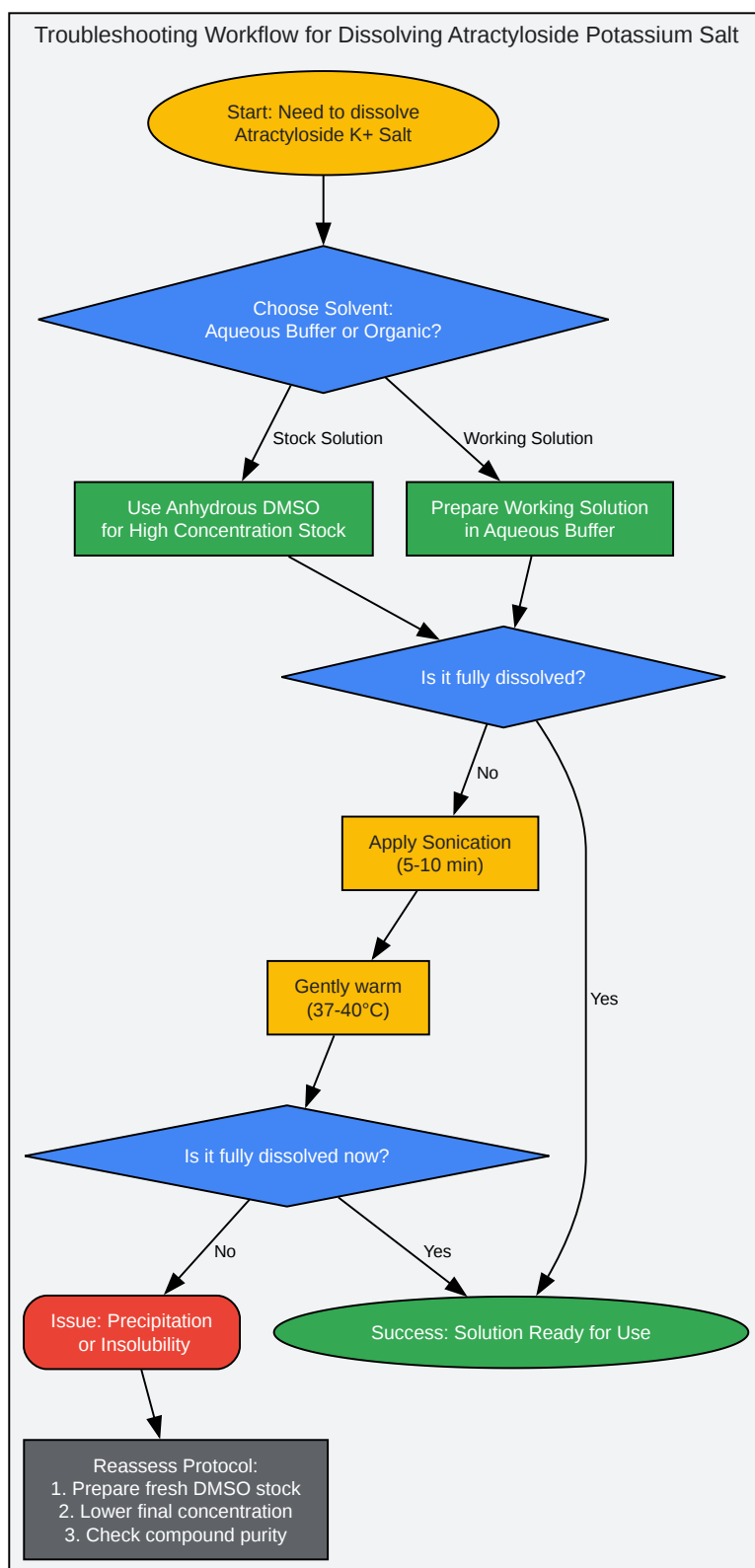
Materials:

- High-concentration **Atractyloside Potassium Salt** stock solution in DMSO (from Protocol 1)
- Desired sterile aqueous buffer (e.g., PBS, saline, cell culture medium)
- Sterile tubes

Methodology:

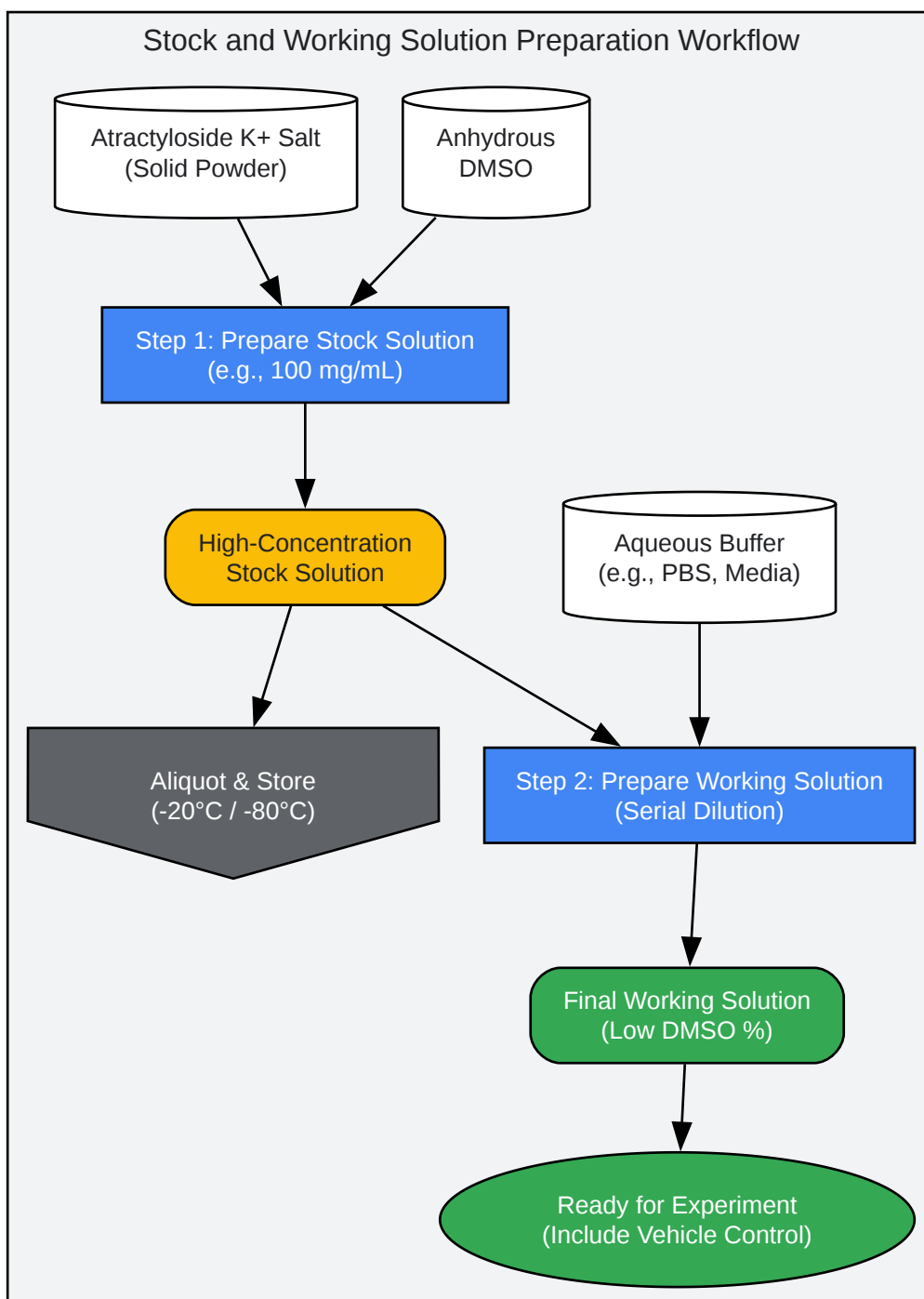
- Thaw a single aliquot of the high-concentration DMSO stock solution.
- Calculate the volume of the stock solution needed to achieve the final desired concentration in your experimental volume.
- Perform a serial dilution if necessary. Add the required volume of the DMSO stock solution to your aqueous buffer. Crucially, add the DMSO stock to the buffer and mix immediately, rather than the other way around, to prevent precipitation.
- Vortex the final working solution gently to ensure homogeneity.
- The final concentration of DMSO in the working solution should be kept low (typically <0.5%) to avoid solvent-induced artifacts in biological experiments. Always include a vehicle control (buffer with the same final concentration of DMSO) in your experimental design.

Visualizations



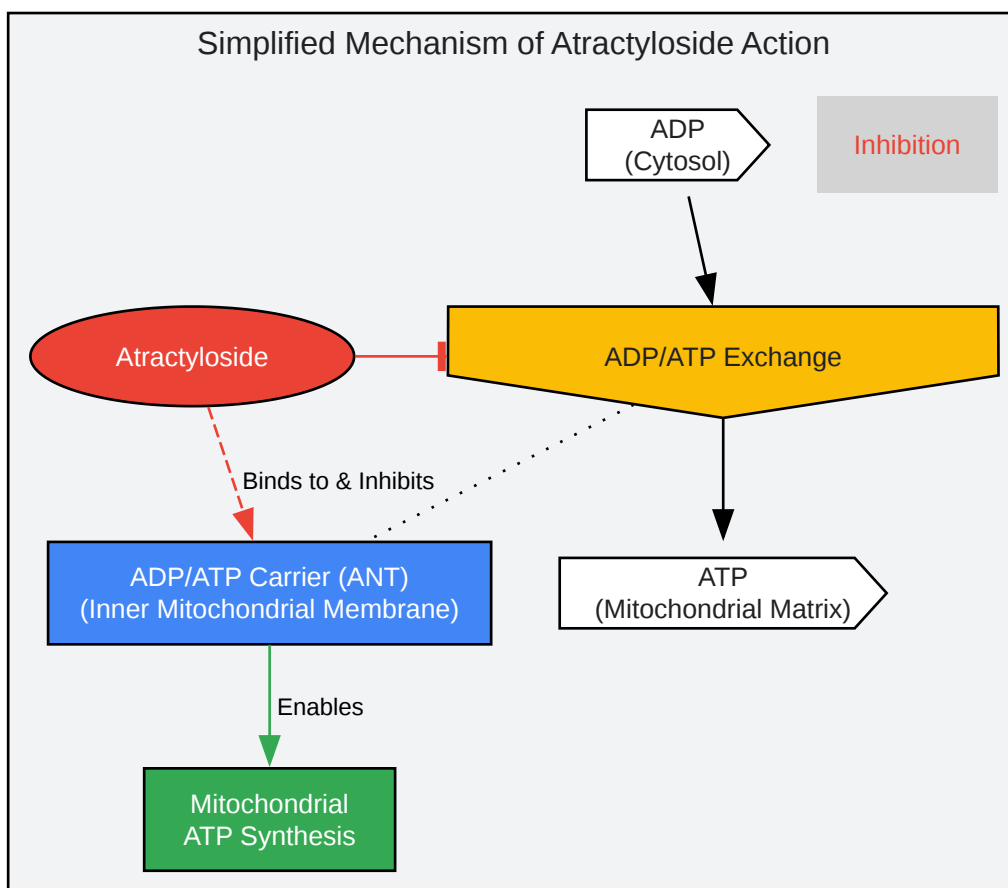
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Figure 1. Troubleshooting workflow for dissolving **Atractyloside Potassium Salt**.



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Figure 2. Workflow for preparing stock and final working solutions.



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Figure 3. Atractyloside inhibits the mitochondrial ADP/ATP carrier.

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